

The Solubility Profile of Ammonium Propionate: A Technical Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Ammonium propionate*

Cat. No.: *B093263*

[Get Quote](#)

An In-depth Examination of the Solubility of **Ammonium Propionate** in Aqueous and Organic Media

Abstract

Ammonium propionate ($\text{NH}_4\text{C}_2\text{H}_5\text{COO}$) is an ammonium salt of propionic acid widely utilized as a food preservative, agricultural fungicide, and chemical intermediate. Its efficacy and formulation potential are critically dependent on its solubility characteristics in various solvent systems. This technical guide provides a comprehensive overview of the solubility of **ammonium propionate** in water and a range of organic solvents, addressing the needs of researchers, scientists, and professionals in drug development. This document collates available quantitative and qualitative data, details common experimental methodologies for solubility determination, and presents logical workflows for these processes.

Introduction

Ammonium propionate is a white to off-white crystalline solid that is known for its hygroscopic nature.[1][2] It is formed from the reaction of propionic acid and ammonia.[2][3] The utility of **ammonium propionate** in diverse fields, from pharmaceuticals to food science, is underpinned by its solubility, which dictates its bioavailability, formulation compatibility, and reaction kinetics. Understanding its behavior in both polar protic solvents like water and a variety of organic media is essential for its effective application.

Physicochemical Properties

A summary of the key physicochemical properties of **ammonium propionate** is presented in Table 1.

Table 1: Physicochemical Properties of **Ammonium Propionate**

Property	Value	Reference(s)
Chemical Formula	C ₃ H ₉ NO ₂	[4][5]
Molecular Weight	91.11 g/mol	[4]
Appearance	White to off-white crystalline solid	[1][6]
Melting Point	45 °C (113 °F)	[3]
Boiling Point	141.7 °C (287.1 °F)	[3]
CAS Number	17496-08-1	[3][4]

Solubility of Ammonium Propionate

The solubility of a compound is defined as the maximum amount of that substance that can be dissolved in a given amount of solvent at a specific temperature to form a saturated solution. For ionic salts like **ammonium propionate**, solubility is heavily influenced by the polarity of the solvent and its ability to solvate the ammonium (NH₄⁺) and propionate (C₂H₅COO⁻) ions.

Solubility in Water

Ammonium propionate is generally considered to be highly soluble in water.[7][8][9][10] However, the publicly available quantitative data shows some inconsistencies. A Material Safety Data Sheet (MSDS) reports a solubility of 5.41 mol/L at 25°C, which is equivalent to approximately 493 g/L.[11] Another chemical database provides an estimated value of 1 x 10⁶ mg/L at 25°C, corresponding to 1000 g/L or 100 g/100 mL.[12] Wikipedia also lists a solubility of 1 g/mL (100 g/100 mL), although this is not linked to a primary scientific source.[3] One source anomalously describes it as "sparingly soluble in water".[6]

Given the ionic nature of the compound and the high polarity of water, the higher solubility values are more plausible. The discrepancy highlights the need for rigorously determined and well-documented solubility data in peer-reviewed literature.

Table 2: Quantitative Aqueous Solubility of **Ammonium Propionate** at 25 °C

Solubility Value	Equivalent (g/100 mL)	Source
5.41 mol/L	~ 49.3 g/100 mL	[11]
1 x 10 ⁶ mg/L (est.)	100 g/100 mL	[12]
1 g/mL	100 g/100 mL	[3]

Note: The effect of temperature on the aqueous solubility of **ammonium propionate** is not well-documented in the available literature.

Solubility in Organic Solvents

Ammonium propionate demonstrates solubility in a range of polar organic solvents. This is consistent with the principle that "like dissolves like," as the ionic nature of the salt interacts favorably with polar functional groups of the solvents.

Qualitative assessments consistently report **ammonium propionate** as being soluble in:

- Alcohols: such as methanol and ethanol.[2][6][13][14]
- Ketones: such as acetone.[2][6][15]
- Carboxylic Acids: such as acetic acid.[2][13]
- Other Polar Solvents: including chloroform and ether.[2][15]

One source suggests that many inorganic salts are also soluble in Dimethyl Sulfoxide (DMSO). [16] However, specific quantitative solubility data for **ammonium propionate** in these organic solvents, as well as in other common solvents used in drug development like tetrahydrofuran (THF) and N,N-dimethylformamide (DMF), is not readily available in the surveyed literature.

Table 3: Qualitative Solubility of **Ammonium Propionate** in Various Solvents

Solvent	Classification	Solubility	Reference(s)
Water	Polar Protic	High	[7][8][9][10]
Methanol	Polar Protic	Soluble	[6]
Ethanol	Polar Protic	Soluble	[2][13][14]
Acetone	Polar Aprotic	Soluble	[2][15]
Acetic Acid	Polar Protic	Soluble	[2][13]
Chloroform	Polar Aprotic	Soluble	[2][15]
Diethyl Ether	Polar Aprotic	Soluble	[2][15]
DMSO	Polar Aprotic	No Specific Data Found	
THF	Polar Aprotic	No Specific Data Found	
DMF	Polar Aprotic	No Specific Data Found	
Hexane	Non-polar	Expected to be Insoluble	

Experimental Protocols for Solubility Determination

The determination of solubility is a fundamental experimental procedure in chemistry and pharmaceutical sciences. Several well-established methods are employed, each with specific advantages. The choice of method often depends on the properties of the solute and solvent, the required precision, and the available equipment.

Isothermal Saturation Method (Shake-Flask)

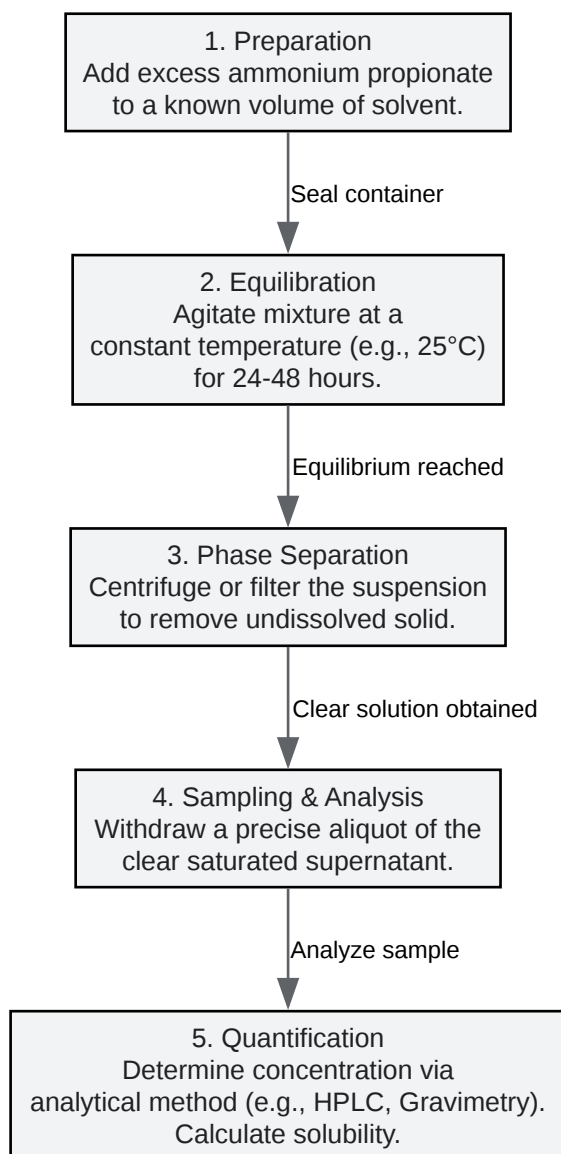
The isothermal saturation method, commonly known as the shake-flask method, is considered the gold standard for determining equilibrium solubility due to its reliability.[17]

Methodology:

- **Preparation:** An excess amount of solid **ammonium propionate** is added to a known volume of the selected solvent (e.g., water, ethanol) in a sealed container, such as a stoppered flask or vial.^[17] This ensures that a saturated solution is in equilibrium with the undissolved solid.
- **Equilibration:** The container is agitated at a constant temperature for an extended period.^[18] ^[19] Agitation, typically using an orbital shaker or magnetic stirrer, ensures intimate contact between the solute and solvent. The time required to reach equilibrium can vary but is often achieved within 24-48 hours.^[17]
- **Phase Separation:** Once equilibrium is reached, the undissolved solid is separated from the saturated solution. This is a critical step and is typically achieved by centrifugation followed by decantation of the supernatant, or by filtration through a fine-pore membrane filter (e.g., 0.2 or 0.45 μm).^[18]
- **Analysis:** A precise volume or weight of the clear, saturated filtrate is collected. The concentration of **ammonium propionate** in the sample is then determined using a suitable analytical technique.
- **Quantification:** The solubility is calculated and expressed in standard units, such as g/100 mL, mg/mL, or mol/L.

The following diagram illustrates the workflow for the Isothermal Saturation Method.

Isothermal Saturation (Shake-Flask) Workflow



[Click to download full resolution via product page](#)

Isothermal Saturation Workflow

Gravimetric Method

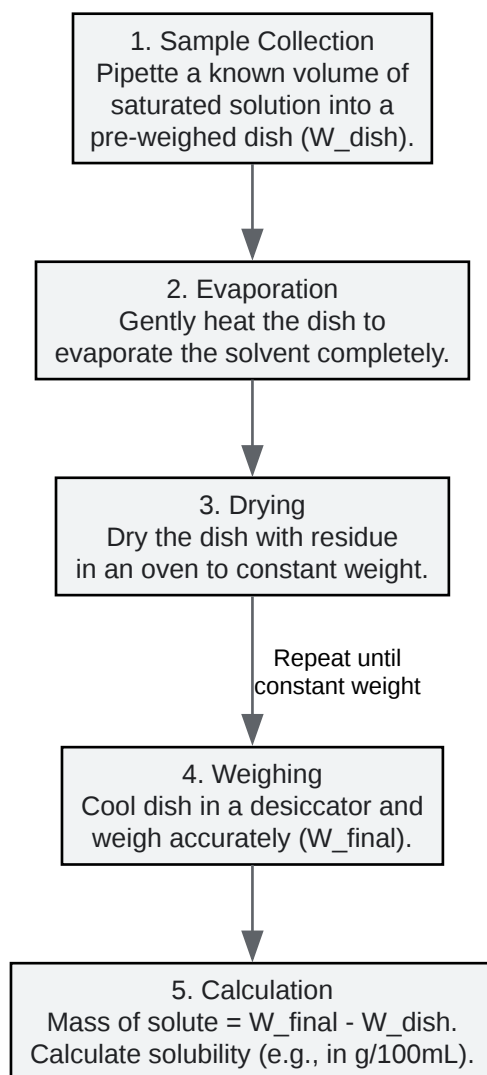
The gravimetric method is a straightforward and cost-effective analytical technique that can be used for the quantification step in the isothermal saturation protocol.^{[6][11]} It is particularly useful for non-volatile solutes like **ammonium propionate**.

Methodology:

- **Sample Collection:** A precise volume (e.g., 10 mL) of the clear, saturated solution, obtained from the isothermal saturation method, is pipetted into a pre-weighed evaporating dish.[\[6\]](#)
[\[12\]](#)
- **Weighing:** The dish containing the solution is accurately weighed.
- **Evaporation:** The solvent is carefully evaporated from the solution by heating. For water, this is typically done on a water bath, followed by drying in an oven at a temperature sufficient to remove all solvent without decomposing the solute (e.g., 100-110 °C).[\[6\]](#)[\[12\]](#)
- **Drying to Constant Weight:** The dish containing the solid residue is cooled in a desiccator and weighed. The process of heating, cooling, and weighing is repeated until a constant weight is achieved, ensuring all solvent has been removed.[\[6\]](#)[\[12\]](#)
- **Calculation:** The mass of the dissolved **ammonium propionate** is the difference between the final constant weight of the dish with the dry residue and the initial weight of the empty dish. The solubility can then be calculated based on the initial volume of the solution taken.

The following diagram illustrates the workflow for the Gravimetric Analysis.

Gravimetric Analysis Workflow



[Click to download full resolution via product page](#)

Gravimetric Analysis Workflow

Polythermal Method

The polythermal method is used to determine the temperature at which a solution of a known concentration becomes saturated. This is particularly useful for constructing solubility curves as a function of temperature.

Methodology:

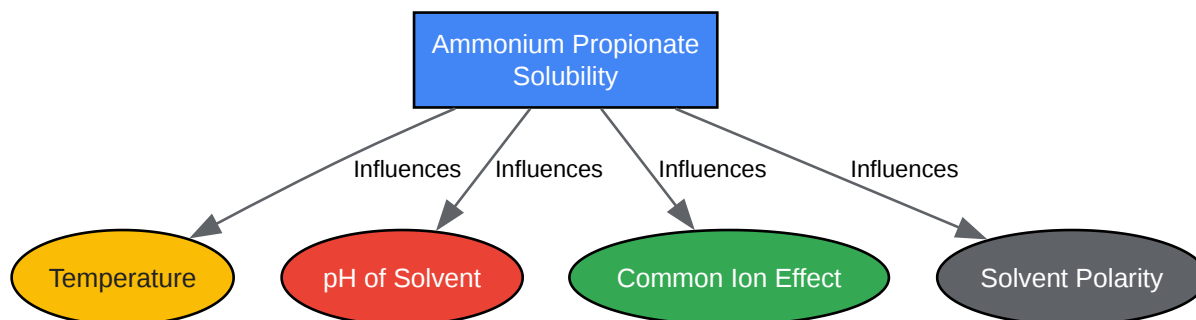
- Preparation: A precise amount of **ammonium propionate** is weighed and mixed with a known mass of solvent to create a solution of a specific concentration.
- Heating: The mixture is heated while being stirred until all the solid has completely dissolved.
- Cooling and Observation: The clear solution is then slowly cooled with continuous agitation. The temperature at which the first crystals appear (the saturation temperature) is carefully recorded.^[20]
- Data Collection: This process is repeated for several different concentrations to generate a series of data points (solubility vs. temperature).
- Curve Construction: The collected data points are plotted to construct a solubility curve, which shows the dependence of solubility on temperature.

Factors Influencing Solubility

The solubility of **ammonium propionate** is not a fixed value but is influenced by several physicochemical factors.

- Temperature: For most solids dissolving in liquids, the dissolution process is endothermic, meaning solubility increases with temperature. While specific data for **ammonium propionate** is lacking, this general trend is expected to apply.
- pH: The pH of the solution can significantly impact the solubility of salts of weak acids and weak bases. **Ammonium propionate** is the salt of a weak acid (propionic acid, $\text{pK}_a \sim 4.87$) and a weak base (ammonia, $\text{pK}_a \sim 9.25$). In acidic conditions (low pH), the propionate anion ($\text{C}_2\text{H}_5\text{COO}^-$) will be protonated to form propionic acid, which may alter the overall solubility. Conversely, in highly alkaline conditions (high pH), the ammonium ion (NH_4^+) will deprotonate to ammonia (NH_3), which could also affect the equilibrium.
- Common Ion Effect: The solubility of **ammonium propionate** in an aqueous solution will be decreased by the presence of another soluble salt containing either an ammonium (NH_4^+) or a propionate ($\text{C}_2\text{H}_5\text{COO}^-$) ion, such as ammonium chloride or sodium propionate. This is due to Le Châtelier's principle, where the addition of a common ion shifts the dissolution equilibrium towards the undissolved solid.

The following diagram illustrates the key factors that influence the solubility of **ammonium propionate**.



[Click to download full resolution via product page](#)

Factors Influencing Solubility

Conclusion

Ammonium propionate is a compound with high solubility in water and good solubility in polar organic solvents like ethanol, methanol, and acetone. However, there is a notable lack of consistent, peer-reviewed quantitative solubility data, particularly concerning its behavior in a wider range of organic solvents relevant to pharmaceutical formulation and its solubility dependence on temperature. The available data, primarily from secondary sources, shows significant variation, underscoring the necessity for further experimental validation.

Researchers requiring precise solubility values are advised to perform their own determinations using established protocols such as the isothermal saturation (shake-flask) method coupled with a reliable analytical technique like gravimetric analysis or HPLC. A thorough understanding and documentation of these solubility characteristics are paramount for the continued and optimized use of **ammonium propionate** in scientific and industrial applications.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. pharmacyjournal.info [pharmacyjournal.info]
- 2. AMMONIUM PROPIONATE - Ataman Kimya [atamanchemicals.com]
- 3. Ammonium propionate - Wikipedia [en.wikipedia.org]
- 4. Ammonium Propionate Pure Grade Manufacturers, with SDS [mubychem.com]
- 5. Ammonium propionate | C₃H₆O₂.H₃N | CID 87139 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. uomus.edu.iq [uomus.edu.iq]
- 7. researchgate.net [researchgate.net]
- 8. (S)-(+)-Glycidyl Phthalimide CAS 161596-47-0 | GLindia Chemicals [glindiachemicals.com]
- 9. Ammonium Propionate – Industrial, Feed-Grade & Chemical Reagent_Preservative_Feed additives_Product_Jiangsu Khonor Chemicals Co. , Limited [khonorchem.com]
- 10. Page loading... [guidechem.com]
- 11. solubilityofthings.com [solubilityofthings.com]
- 12. pharmajournal.net [pharmajournal.net]
- 13. ammonium propionate [chemister.ru]
- 14. ammonium propionate CAS#: 17496-08-1 [m.chemicalbook.com]
- 15. amfoodchem.com [amfoodchem.com]
- 16. ptacts.uspto.gov [ptacts.uspto.gov]
- 17. dissolutiontech.com [dissolutiontech.com]
- 18. pubs.acs.org [pubs.acs.org]
- 19. pubs.acs.org [pubs.acs.org]
- 20. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [The Solubility Profile of Ammonium Propionate: A Technical Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b093263#solubility-of-ammonium-propionate-in-water-versus-organic-solvents>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com